

A Technical Guide to 2-Aminopimelic Acid: Properties, Synthesis, and Applications

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Compound of Interest

Compound Name: 2-Aminopimelic acid

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **2-aminopimelic acid**, a non-proteinogenic amino acid with significant implications in antibacterial drug discovery and plant biology. This document details its physicochemical properties, outlines key experimental protocols for its use in research, and illustrates its role in relevant biochemical pathways.

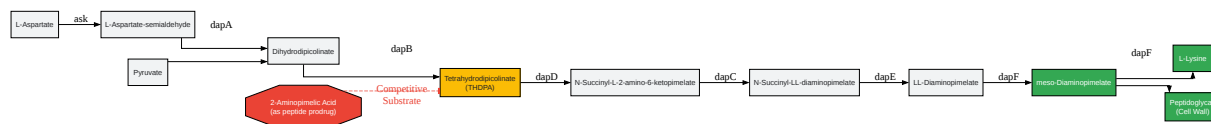
Core Molecular and Physicochemical Properties

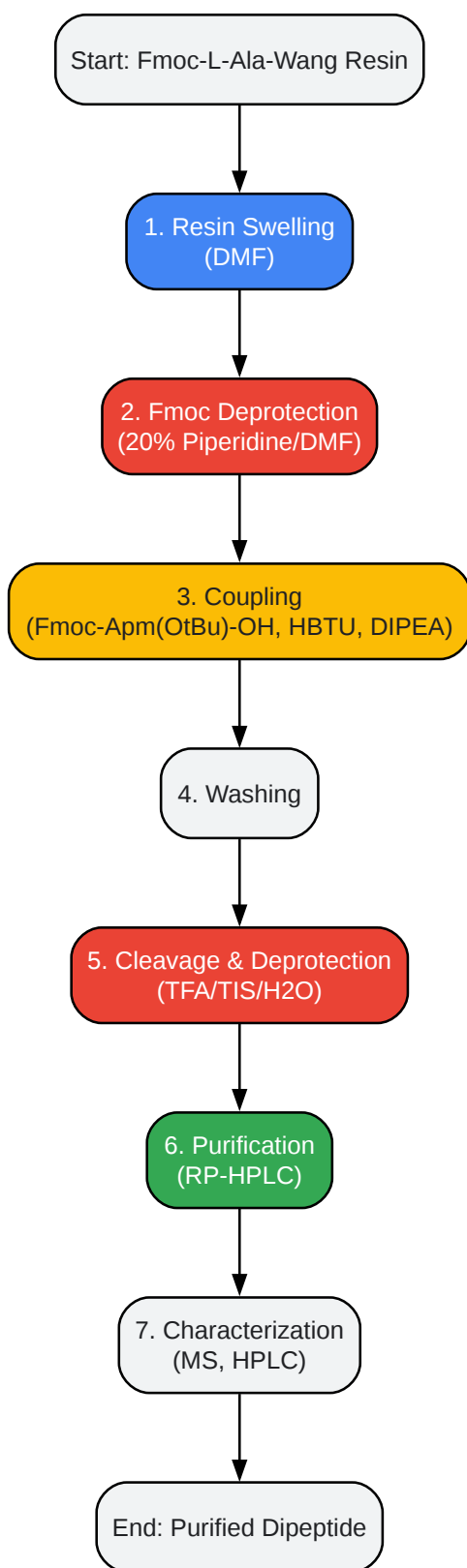
2-Aminopimelic acid, systematically known as 2-aminoheptanedioic acid, is an alpha-amino acid that plays a role as a bacterial metabolite and is a component of the cell wall peptidoglycan in some bacteria.^{[1][2]} Its structure and properties are foundational to its biological functions and applications in research.

Property	Value	Reference
Molecular Formula	C ₇ H ₁₃ NO ₄	[1][2][3][4][5][6]
Molecular Weight	175.18 g/mol	[1][2][3][5][6][7][8]
IUPAC Name	2-aminoheptanedioic acid	[1][2]
CAS Number	627-76-9 (for DL form)	[1][2]
Melting Point	215-216 °C	[7]
Boiling Point	378.5 ± 37.0 °C at 760 mmHg	[7]
Density	1.3 ± 0.1 g/cm ³	[7]
XLogP3	-2.6	[2][5]
Flash Point	182.7 ± 26.5 °C	[7]
Refractive Index	1.510	[7]

Role in Diaminopimelic Acid (DAP) Biosynthesis Pathway

2-Aminopimelic acid is structurally related to key intermediates in the diaminopimelic acid (DAP) biosynthesis pathway. This pathway is essential for most bacteria for the synthesis of L-lysine and for the formation of peptidoglycan in their cell walls.[4][9] As this pathway is absent in mammals, it represents a prime target for the development of novel antibacterial agents. L-**2-aminopimelic acid** can act as a substrate for succinyl-CoA:tetrahydrodipicolinate-N-succinyltransferase, a key enzyme in the succinylase variant of the DAP pathway, leading to the inhibition of DAP production.[10]





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